

solubility of Amantocillin in different laboratory solvents

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Compound of Interest

Compound Name: Amantocillin

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An In-depth Technical Guide to the Solubility of Amoxicillin

Disclaimer: The term "**Amantocillin**" appears to be a non-standard or erroneous name for a known pharmaceutical compound. Based on search results and chemical nomenclature, this guide will focus on Amoxicillin, a widely used antibiotic, assuming it to be the intended subject of inquiry.

Introduction

Amoxicillin is a broad-spectrum, β -lactam antibiotic used extensively in the treatment of bacterial infections.[1][2][3] It belongs to the aminopenicillin family and functions by inhibiting the synthesis of bacterial cell walls.[1][2][3] The solubility of Amoxicillin is a critical physicochemical property that influences its formulation, bioavailability, and efficacy. This technical guide provides a comprehensive overview of the solubility of Amoxicillin in various laboratory solvents, details experimental protocols for its determination, and illustrates its mechanism of action.

Solubility Profile of Amoxicillin

Amoxicillin is commercially available, often as amoxicillin trihydrate, which is a slightly soluble substance in water.[4][5] Its solubility is influenced by factors such as the solvent's polarity, the pH of the medium, and temperature.[6][7] For instance, its aqueous solubility is at a minimum near its isoelectric point and increases in acidic or alkaline solutions.[4]

Quantitative Solubility Data

The following table summarizes the solubility of Amoxicillin in common laboratory solvents. The data has been compiled from various sources and standardized where possible for comparative purposes.

Solvent	Solubility	Remarks
Water	~2.7 mg/mL (1 g in 370 mL)[8]	Slightly soluble. Solubility is pH-dependent.[4][7]
Methanol	~3.0 mg/mL (1 g in 330 mL)[8]	Slightly soluble.[4]
Ethanol (~750 g/l)	~0.5 mg/mL (1 g in 2000 mL) [8]	Very slightly soluble.[4]
Phosphate Buffer (1%, pH 7)	~3.4 mg/mL (1 g in 290 mL)[8]	
N,N-Dimethylformamide (DMF) + Water	High	Solubility is highest in DMF/water mixtures compared to other tested co-solvents.[6]
Isopropanol + Water	Low	Solubility is lowest in isopropanol/water mixtures compared to other tested co-solvents.[6]
N-Methylpyrrolidone (NMP) + Water	Moderate-High	Amoxicillin is preferentially solvated by NMP in mixtures with high NMP concentration. [6]
Ethylene Glycol (EG) + Water	Moderate	Amoxicillin is preferentially solvated by EG in mixtures with high EG concentration.[6]
Dilute Acids & Alkali Hydroxides	Soluble	[4]
Ether & Fatty Oils	Very Slightly Soluble	[4]

Experimental Protocols

The determination of solubility is a fundamental procedure in drug characterization. The shake-flask method followed by spectroscopic analysis is a commonly employed technique.

Protocol: Shake-Flask Solubility Determination

This protocol outlines a standard procedure for determining the equilibrium solubility of Amoxicillin in a given solvent.

- **Preparation:** Prepare a series of vials for each solvent to be tested.
- **Addition of Solute:** Add an excess amount of Amoxicillin powder to each vial. The excess is crucial to ensure that a saturated solution is achieved.
- **Solvent Addition:** Add a precise volume of the desired laboratory solvent to each vial.
- **Equilibration:** Seal the vials and place them in a mechanical shaker or agitator. The samples should be agitated at a constant temperature until equilibrium is reached. This process can take several hours (e.g., 3 hours of stirring followed by 2 hours of decantation).^[7]
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed for a period to allow the undissolved solid to settle. Centrifugation can be used to accelerate this separation.
- **Sample Withdrawal:** Carefully withdraw a clear aliquot of the supernatant from each vial.
- **Dilution:** Dilute the aliquot with a suitable solvent (e.g., 0.1N Sodium Hydroxide) to a concentration that falls within the linear range of the analytical instrument.^[5]
- **Quantification:** Analyze the concentration of Amoxicillin in the diluted samples using UV-Vis spectrophotometry at its λ_{max} (approximately 247 nm).^[5]
- **Calculation:** Calculate the original concentration in the saturated solution to determine the solubility.

Workflow for Shake-Flask Solubility Determination.

Mechanism of Action

Amoxicillin exerts its bactericidal effect by disrupting the formation of the bacterial cell wall.[2][3] This process is critical for the survival of bacteria, as the cell wall provides structural integrity and protection from osmotic stress.

The key steps in Amoxicillin's mechanism of action are:

- **Binding to Penicillin-Binding Proteins (PBPs):** Amoxicillin targets and binds to PBPs, which are bacterial enzymes located on the cell membrane.[1][2][9]
- **Inhibition of Transpeptidation:** PBPs are responsible for the final step in peptidoglycan synthesis, a critical component of the cell wall. This step involves the cross-linking of peptide chains.[1] By binding to PBPs, Amoxicillin inhibits this transpeptidation process.[1][2]
- **Cell Wall Disruption:** The inhibition of peptidoglycan cross-linking weakens the bacterial cell wall.[9]
- **Cell Lysis:** The compromised cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.[2][9]

Mechanism of Action of Amoxicillin.

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